

TAS4464 Technical Support Center: Solubility and Stability in DMSO

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Compound of Interest

Compound Name: TAS4464

Cat. No.: B15615864

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This technical support guide provides researchers, scientists, and drug development professionals with comprehensive information regarding the solubility and stability of **TAS4464** in Dimethyl Sulfoxide (DMSO). It includes frequently asked questions (FAQs), troubleshooting advice for common experimental issues, detailed protocols, and a summary of key data.

Frequently Asked Questions (FAQs)

Q1: What is the maximum solubility of **TAS4464** in DMSO?

A1: **TAS4464** exhibits high solubility in fresh, anhydrous DMSO. Concentrations of up to 100 mg/mL (197.42 mM) have been reported.^[1] However, a more conservative concentration of 40 mg/mL (78.97 mM) is also cited, and achieving this may require ultrasonication.^[2] It is crucial to use newly opened or properly stored anhydrous DMSO, as the presence of moisture can significantly reduce the solubility of **TAS4464**.^{[1][2]}

Q2: What are the recommended storage conditions for **TAS4464** stock solutions in DMSO?

A2: For optimal stability, **TAS4464** stock solutions in DMSO should be aliquoted to avoid repeated freeze-thaw cycles and stored at low temperatures.^[1] Recommended storage conditions are:

- -80°C: Stable for up to 2 years.^[2]
- -20°C: Stable for up to 1 year.^[2]

Q3: My **TAS4464** in DMSO solution appears to have precipitated. What should I do?

A3: Precipitation can occur for several reasons, including the use of DMSO that has absorbed moisture or improper storage. If precipitation is observed, gentle heating and/or sonication can be used to help redissolve the compound.^[2] It is also recommended to prepare fresh stock solutions using high-quality, anhydrous DMSO.

Q4: How does **TAS4464** exert its biological effect?

A4: **TAS4464** is a highly potent and selective inhibitor of the NEDD8-activating enzyme (NAE).^{[1][2][3]} Inhibition of NAE prevents the neddylation of cullin proteins, which are essential components of cullin-RING ubiquitin ligase (CRL) complexes.^{[4][5]} This inactivation of CRLs leads to the accumulation of their substrate proteins, such as p27, CDT1, and phosphorylated IκBα, ultimately resulting in cell cycle dysregulation and apoptosis.^{[4][5]}

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Difficulty Dissolving TAS4464 in DMSO	1. DMSO has absorbed moisture. 2. Compound concentration is too high. 3. Insufficient mixing.	1. Use a fresh, unopened vial of anhydrous DMSO. 2. Start with a lower concentration and gradually increase if needed. 3. Use ultrasonication to aid dissolution. [2]
Precipitation in Stock Solution During Storage	1. Improper storage temperature. 2. Repeated freeze-thaw cycles. 3. Moisture contamination.	1. Ensure storage at -80°C or -20°C as recommended. 2. Aliquot stock solutions into single-use volumes. 3. Ensure vials are tightly sealed to prevent moisture entry.
Inconsistent Experimental Results	1. Degradation of TAS4464 stock solution. 2. Inaccurate concentration of the stock solution.	1. Prepare fresh stock solutions regularly, adhering to storage guidelines. 2. Verify the concentration of your stock solution. Ensure complete dissolution before making dilutions.

Quantitative Data Summary

The following table summarizes the solubility and stability data for **TAS4464** in DMSO.

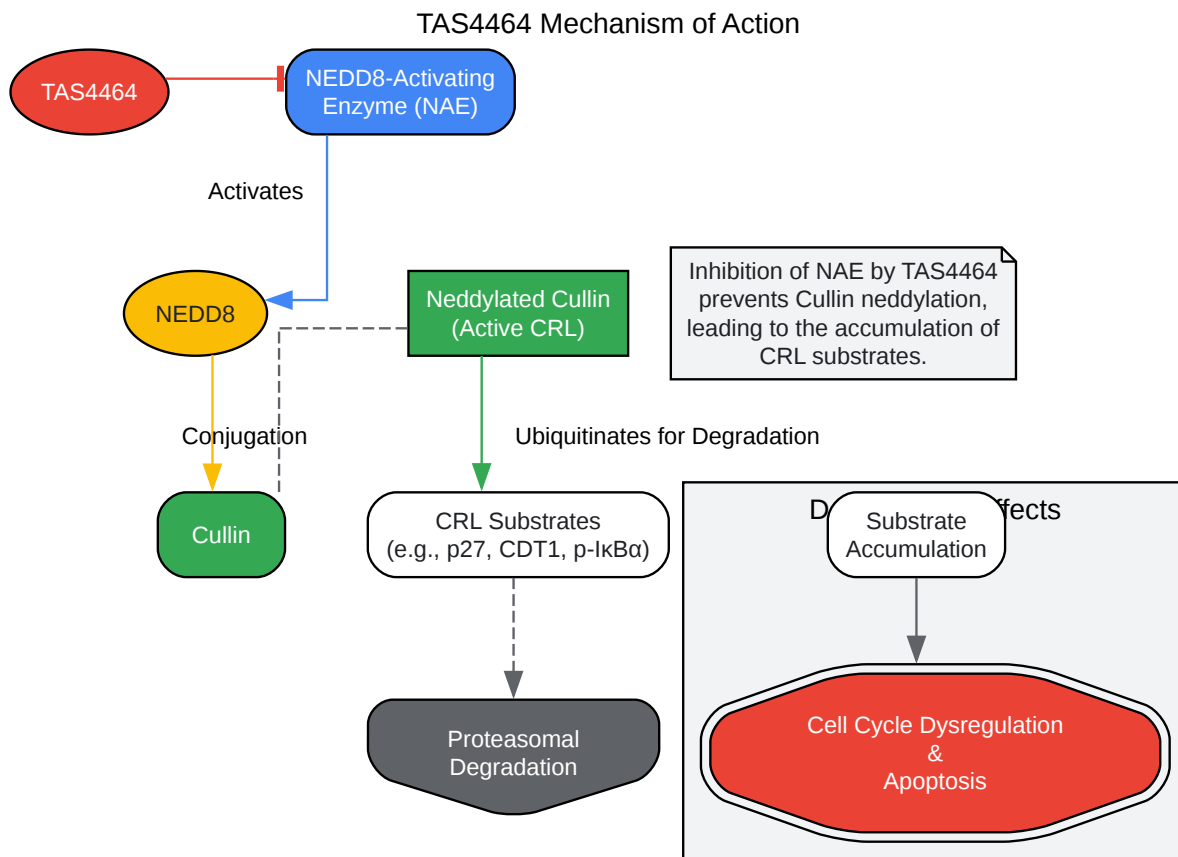
Parameter	Value	Notes	Reference
Solubility in DMSO	40 mg/mL (78.97 mM)	Requires ultrasonic assistance.	[2]
100 mg/mL (197.42 mM)	Use of fresh, anhydrous DMSO is critical.	[1]	
Stock Solution Stability	2 years at -80°C	Aliquoting is recommended to avoid freeze-thaw cycles.	[2]
1 year at -20°C	[2]		

Experimental Protocols

Protocol 1: Preparation of a 40 mg/mL **TAS4464** Stock Solution in DMSO

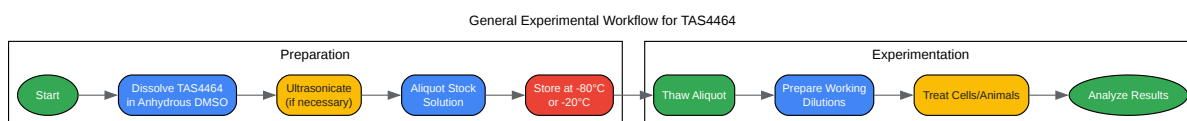
- Materials: **TAS4464** powder, anhydrous DMSO (newly opened), sterile microcentrifuge tubes, ultrasonic water bath.
- Procedure: a. Weigh the desired amount of **TAS4464** powder and place it in a sterile microcentrifuge tube. b. Add the calculated volume of anhydrous DMSO to achieve a final concentration of 40 mg/mL. c. Vortex the tube briefly to mix. d. Place the tube in an ultrasonic water bath and sonicate until the compound is completely dissolved. Visual inspection should confirm a clear solution. e. Aliquot the stock solution into single-use, tightly sealed vials. f. Store the aliquots at -80°C or -20°C.

Visualized Signaling Pathway and Experimental Workflow



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Caption: **TAS4464** inhibits NAE, blocking cullin neddylation and causing substrate accumulation, leading to apoptosis.



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Caption: Workflow for preparing and using **TAS4464** solutions in experiments.

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